

Sinapyl Alcohol: An Analytical Standard for Research and Development

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Compound of Interest

Compound Name: Sinapyl alcohol

Cat. No.: B3415451

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Application Note and Protocols

Audience: Researchers, scientists, and drug development professionals.

Introduction

Sinapyl alcohol is a monolignol, a primary building block in the biosynthesis of lignin and lignans in many plant species.^[1] Its chemical structure, 4-[(1E)-3-Hydroxyprop-1-en-1-yl]-2,6-dimethoxyphenol, makes it a key target for analysis in studies related to plant biochemistry, biomass utilization, and the development of novel therapeutics. As a high-purity analytical standard, **sinapyl alcohol** is indispensable for the accurate quantification of related compounds in complex matrices, serving as a reference material in various analytical techniques, including High-Performance Liquid Chromatography (HPLC), Quantitative Nuclear Magnetic Resonance (qNMR), and Pyrolysis-Gas Chromatography-Mass Spectrometry (Py-GC-MS). This document provides detailed protocols for the use of **sinapyl alcohol** as a standard in these applications.

Physicochemical Properties and Handling

Proper handling and storage of **sinapyl alcohol** as an analytical standard are crucial to maintain its integrity and ensure accurate and reproducible results.

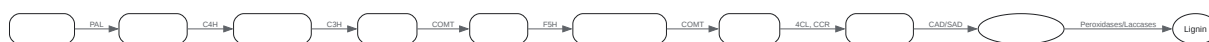
Property	Value
Chemical Formula	C ₁₁ H ₁₄ O ₄
Molecular Weight	210.23 g/mol
Appearance	Off-white to light yellow solid
Melting Point	61-65 °C
Solubility	Soluble in methanol, ethanol, and other organic solvents. Limited solubility in water.
Storage	Store at 2-8°C in a tightly sealed container, protected from light and moisture.

Standard Solution Preparation:

For HPLC and qNMR analysis, prepare a stock solution of **sinapyl alcohol** by accurately weighing a known amount of the standard and dissolving it in a suitable solvent, such as methanol or a mixture of methanol and water.[2][3] For Py-GC-MS, solutions are typically prepared in a volatile solvent like methanol or a mixture of ethanol and chloroform.[4][5] All solutions should be stored at 2-8°C and protected from light to prevent degradation. It is recommended to prepare fresh dilutions from the stock solution for each analysis.

Lignin Biosynthesis Pathway

Sinapyl alcohol is a key intermediate in the phenylpropanoid pathway, which leads to the synthesis of lignin. The following diagram illustrates the major enzymatic steps in the biosynthesis of **sinapyl alcohol**.



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Biosynthesis of **Sinapyl Alcohol**.

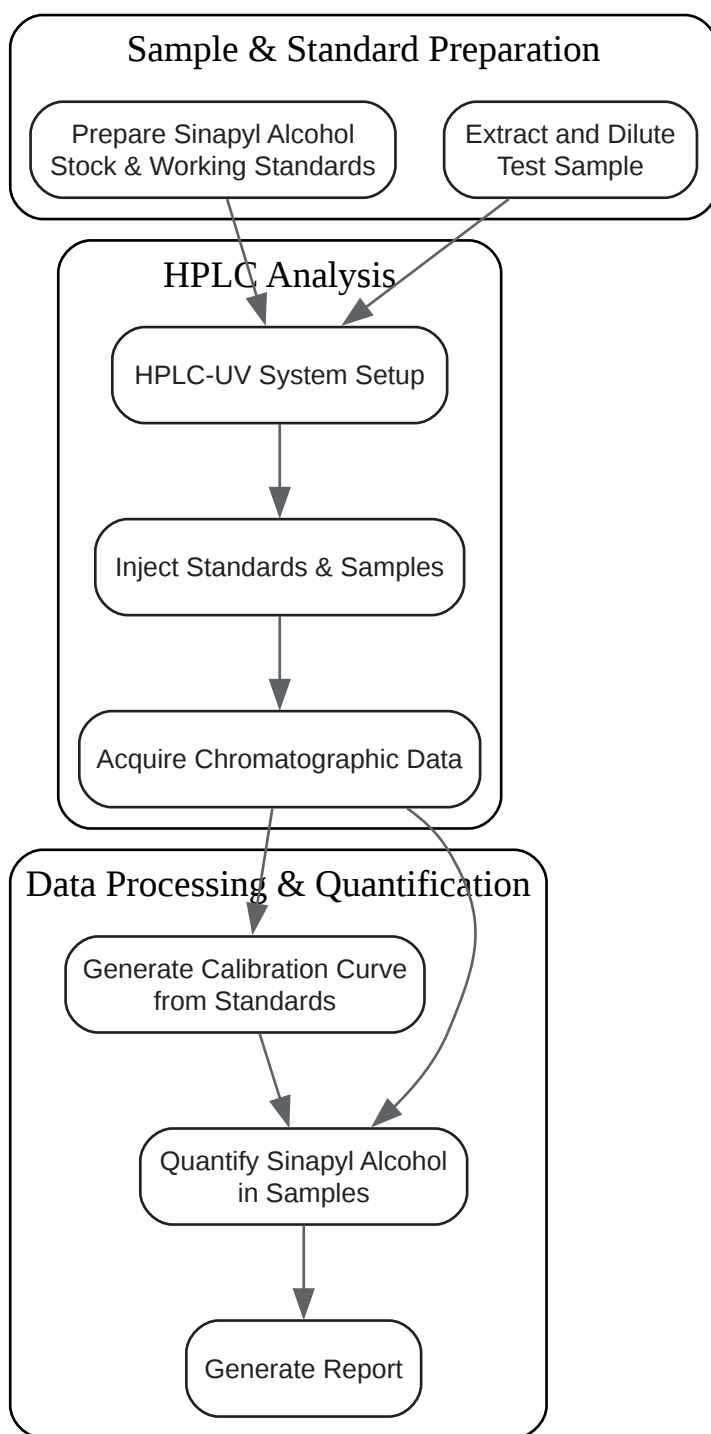
Experimental Protocols

The following are detailed protocols for the use of **sinapyl alcohol** as an analytical standard.

High-Performance Liquid Chromatography (HPLC-UV)

This protocol describes a reversed-phase HPLC method for the quantification of **sinapyl alcohol**.

Experimental Workflow:



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HPLC Analysis Workflow.

Instrumentation and Conditions:

Parameter	Specification
HPLC System	Agilent 1260 Infinity II or equivalent with UV/Vis detector
Column	C18 reversed-phase column (e.g., 4.6 x 250 mm, 5 µm)
Mobile Phase	Isocratic elution with Methanol:Water (v/v)
Flow Rate	0.4-0.7 mL/min
Column Temperature	25-30°C
Detection Wavelength	275 nm
Injection Volume	20 µL

Protocol:

- Standard Preparation:
 - Prepare a stock solution of **sinapyl alcohol** (e.g., 1 mg/mL) in methanol.
 - Prepare a series of working standards by serial dilution of the stock solution with the mobile phase to cover the desired concentration range.
- Sample Preparation:
 - Extract the sample with a suitable solvent (e.g., methanol, ethanol).
 - Filter the extract through a 0.45 µm syringe filter.
 - Dilute the filtered extract with the mobile phase to a concentration within the calibration range.
- Analysis:
 - Equilibrate the HPLC system with the mobile phase until a stable baseline is achieved.
 - Inject the standard solutions to generate a calibration curve.

- Inject the prepared sample solutions.
- Identify the **sinapyl alcohol** peak in the sample chromatogram by comparing the retention time with that of the standard.
- Quantify the amount of **sinapyl alcohol** in the sample using the calibration curve.

Quantitative Data (Representative):

Parameter	Value
Retention Time	~15-20 min
Linearity (R^2)	> 0.999
Limit of Detection (LOD)	~0.1 µg/mL
Limit of Quantification (LOQ)	~0.3 µg/mL

Quantitative Nuclear Magnetic Resonance (qNMR)

This protocol outlines the use of **sinapyl alcohol** as a standard for qNMR analysis.

Instrumentation and Conditions:

Parameter	Specification
NMR Spectrometer	400 MHz or higher
Solvent	Deuterated methanol (CD_3OD) or other suitable deuterated solvent
Internal Standard	Maleic acid or other suitable certified reference material
Pulse Program	Standard 1D proton experiment with a sufficient relaxation delay (D1)

Protocol:

- Sample Preparation:
 - Accurately weigh a specific amount of **sinapyl alcohol** standard and the internal standard into an NMR tube.
 - Add a known volume of deuterated solvent to dissolve the solids completely.
 - For the sample, accurately weigh a known amount of the sample and the same internal standard into a separate NMR tube and dissolve in the same volume of deuterated solvent.
- NMR Data Acquisition:
 - Acquire the ^1H NMR spectrum for both the standard and the sample, ensuring a sufficient number of scans for a good signal-to-noise ratio. A relaxation delay (D1) of at least 5 times the longest T1 relaxation time of the protons of interest should be used.
- Data Processing and Analysis:
 - Process the spectra with appropriate phasing and baseline correction.
 - Integrate the signals for both **sinapyl alcohol** and the internal standard. For **sinapyl alcohol**, the well-resolved aromatic protons or the protons of the methoxy groups are suitable for integration.
 - Calculate the concentration of **sinapyl alcohol** in the sample using the following formula:

$$\text{Concentration_sample} = (\text{Integral_sample} / \text{Integral_IS_sample}) * (\text{N_IS} / \text{N_sample}) * (\text{MW_sample} / \text{MW_IS}) * (\text{m_IS_sample} / \text{m_sample}) * \text{Purity_IS}$$

Where:

- Integral = Integrated area of the respective signal
- N = Number of protons for the integrated signal
- MW = Molecular weight

- m = mass
- Purity_IS = Purity of the internal standard

^1H -NMR Chemical Shifts (in CD_3OD , representative):

Protons	Chemical Shift (ppm)	Multiplicity	Integration
Methoxy ($-\text{OCH}_3$)	~3.85	s	6H
$-\text{CH}_2\text{OH}$	~4.20	d	2H
Ar-H	~6.75	s	2H
Vinylc	~6.30 - 6.60	m	2H

Pyrolysis-Gas Chromatography-Mass Spectrometry (Py-GC-MS)

This protocol describes the use of **sinapyl alcohol** as a standard for the analysis of lignin composition.

Instrumentation and Conditions:

Parameter	Specification
Pyrolyzer	CDS Pyroprobe or equivalent
Pyrolysis Temperature	500-650°C
GC System	Agilent 7890B or equivalent
Column	DB-5ms or equivalent capillary column
Carrier Gas	Helium
GC Oven Program	Start at 40-70°C, ramp to 270-300°C
MS System	Agilent 5977B or equivalent
Ionization Mode	Electron Ionization (EI) at 70 eV

Protocol:

- Standard and Sample Preparation:
 - Prepare a standard solution of **sinapyl alcohol** in a volatile solvent (e.g., methanol).
 - For quantitative analysis, an internal standard (e.g., a ^{13}C -labeled lignin) can be added to both the standard and the sample.^{[4][5]}
 - Accurately weigh the sample (e.g., biomass) into a pyrolysis tube.
 - Add a known amount of the **sinapyl alcohol** standard solution (and internal standard, if used) to the sample tube and evaporate the solvent.
- Py-GC-MS Analysis:
 - Place the pyrolysis tube in the pyrolyzer.
 - Run the Py-GC-MS analysis using the specified conditions.
 - Identify the pyrolysis products of **sinapyl alcohol** (e.g., syringol, 4-vinylsyringol) in the chromatogram based on their mass spectra and retention times.
- Data Analysis:
 - Integrate the peak areas of the characteristic pyrolysis products.
 - Generate a response factor for **sinapyl alcohol** relative to the internal standard.
 - Quantify the syringyl (S) lignin content in the sample based on the abundance of **sinapyl alcohol**-derived pyrolysis products.

Major Pyrolysis Products of **Sinapyl Alcohol**:

Compound	Description
Syringol	
4-Methylsyringol	
4-Vinylsyringol	
4-Allylsyringol	
trans-Isoeugenol	(from demethoxylation)

Conclusion

Sinapyl alcohol is a critical analytical standard for researchers in various scientific disciplines. The protocols provided in this document offer detailed methodologies for its application in HPLC-UV, qNMR, and Py-GC-MS, enabling accurate and reproducible quantification of **sinapyl alcohol** and related compounds. Adherence to these protocols will facilitate high-quality data generation for fundamental research and the development of new technologies.

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